

Comprehensive Identification and Characterization of Olanzapine N-Oxide (CAS 174794-02-6)

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Compound of Interest

Compound Name: OlanzapineN-Oxide

Cat. No.: B13065077

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Introduction & Pharmacological Context

Olanzapine is a widely utilized atypical antipsychotic agent belonging to the thienobenzodiazepine class, primarily prescribed for schizophrenia and bipolar disorder. However, the chemical architecture of olanzapine—specifically its methylpiperazine moiety—renders it highly susceptible to oxidative degradation.

Olanzapine N-Oxide (CAS 174794-02-6) is the primary oxidative product of this process. In the realm of drug development and quality control, monitoring this specific compound is critical for two reasons:

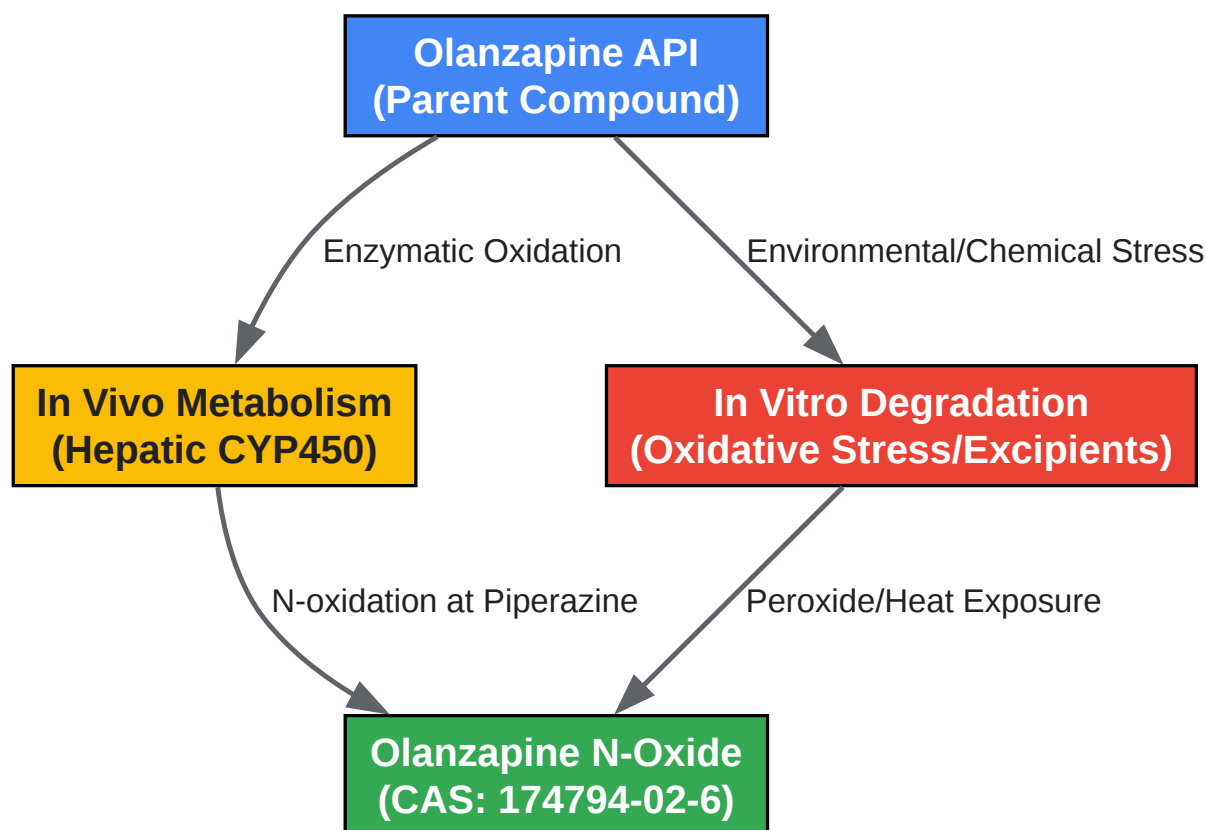
- **In Vivo Metabolism:** It is a major, known human metabolite formed via hepatic oxidative deamination[1].
- **In Vitro Stability:** It serves as a key indicator of formulation instability, often arising from drug-excipient incompatibilities (e.g., trace peroxides in binders) or environmental stress during storage[2].

Regulatory bodies mandate strict control over this compound, officially designating it as Olanzapine EP Impurity D and USP Related Compound C[3][4]. Failure to accurately identify and quantify this N-oxide can lead to compromised drug efficacy, altered pharmacokinetic profiles, and regulatory rejection.

Mechanisms of Formation

The formation of Olanzapine N-Oxide is driven by the nucleophilic nature of the tertiary amine on the piperazine ring. The causality of its formation diverges based on the environment:

- **Hepatic Pathway:** In biological systems, Cytochrome P450 (CYP450) enzymes catalyze the N-oxidation of the piperazine ring, altering the molecule's polarity and facilitating its excretion[1].
- **Formulation Pathway:** In solid oral dosages, olanzapine is highly sensitive to moisture and temperature. Trace hydroperoxides present in common excipients (like povidone or crospovidone) act as oxidizing agents, directly transferring an oxygen atom to the N1 position of the piperazine ring[5][6].



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Olanzapine N-Oxide formation pathways via metabolism and degradation.

Physicochemical and Spectroscopic Profile

To establish a self-validating analytical framework, researchers must first establish the baseline quantitative properties of the target analyte. The addition of the oxygen atom (+16 Da) fundamentally shifts the mass and polarity of the parent compound.

Property	Value
Analyte Name	Olanzapine N-Oxide
CAS Number	174794-02-6
Molecular Formula	C17H20N4OS
Molecular Weight	328.43 g/mol
Exact Mass	328.1358
Pharmacopeial Names	EP Impurity D; USP Related Compound C
Precursor Ion [M+H] ⁺	m/z 329
IUPAC / Chemical Name	1-Methyl-4-(2-methyl-10H-thieno[2,3-b][1,5]benzodiazepin-4-yl)piperazin-1-oxide

Data synthesized from certified reference material specifications[3][4].

Analytical Methodologies for Identification

Differentiating Olanzapine N-Oxide from isobaric impurities (such as lactam derivatives or desmethyl olanzapine) requires an orthogonal analytical approach. Relying solely on UV retention times is insufficient due to structural similarities. The following protocols combine mass spectrometry for extreme sensitivity with Nuclear Magnetic Resonance (NMR) for definitive spatial elucidation.

Protocol 1: UHPLC-ESI-MS/MS Quantification

Objective: Isolate and quantify trace levels (ng/mL) of Olanzapine N-Oxide from complex matrices (plasma or degraded formulation). Causality: Ultra-High-Performance Liquid Chromatography (UHPLC) coupled with Electrospray Ionization Tandem Mass Spectrometry (ESI-MS/MS) in Multiple Reaction Monitoring (MRM) mode allows for the exact differentiation of

the N-oxide by monitoring specific precursor-to-product ion transitions, eliminating matrix interference[7].

Step-by-Step Methodology:

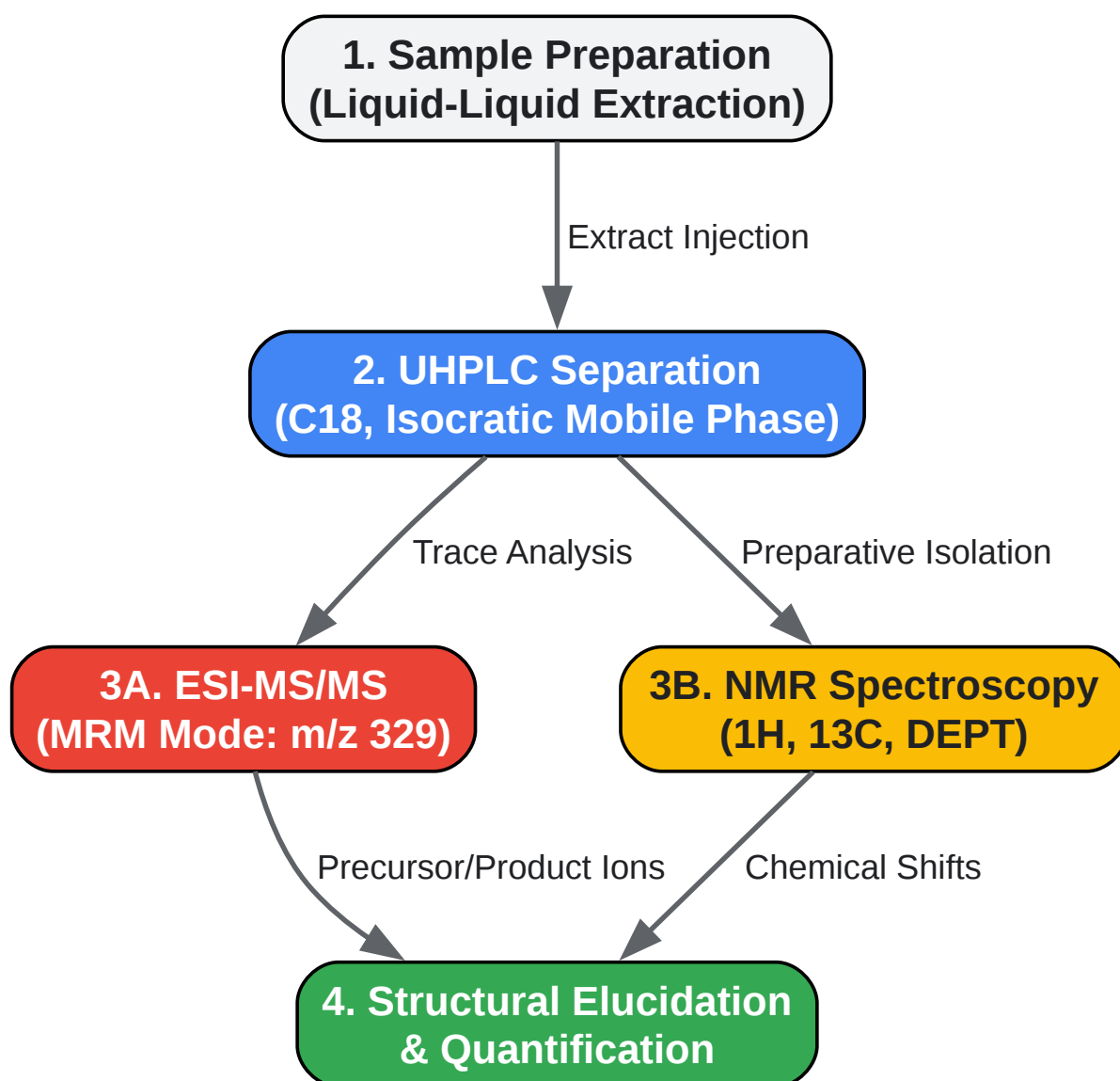
- **Sample Preparation (Extraction):** Perform a liquid-liquid extraction (LLE) using an organic solvent (e.g., ethyl acetate) to precipitate proteins or insoluble excipients.
 - Reasoning: LLE isolates the basic drug and its metabolites while minimizing matrix effects that cause ion suppression in the ESI source.
- **Chromatographic Separation:** Inject the purified extract onto a C18 reverse-phase column (e.g., 150 mm × 4.6 mm, 5 µm). Utilize an isocratic mobile phase consisting of 10 mM disodium hydrogen phosphate buffer (pH 7.4) and acetonitrile (35:65 v/v) at a flow rate of 1.0 mL/min.
 - Reasoning: Maintaining a slightly alkaline pH (7.4) ensures that the basic piperazine nitrogen remains largely unprotonated during the run, which prevents peak tailing and improves chromatographic resolution from the parent API[5].
- **Ionization and Detection:** Operate the mass spectrometer in positive ESI mode. Monitor the precursor ion $[M+H]^+$ at m/z 329.
 - Reasoning: Olanzapine N-Oxide readily accepts a proton in the ESI source. Collision-induced dissociation (CID) will yield specific fragment ions that validate the presence of the intact thienobenzodiazepine core, confirming the +16 Da addition is localized to the piperazine appendage[7].

Protocol 2: Structural Elucidation via NMR Spectroscopy

Objective: Confirm the exact atomic position of the oxygen atom. **Causality:** While MS/MS confirms the empirical addition of an oxygen atom, it cannot definitively prove which nitrogen is oxidized. 1H and ^{13}C NMR spectroscopy provide the electronic environment data necessary to confirm oxidation specifically at the N1-piperazine position[5][8].

Step-by-Step Methodology:

- Preparative Isolation: Scale up the aforementioned HPLC method to a preparative column to collect the specific fraction corresponding to the N-oxide peak. Lyophilize (freeze-dry) the fraction to obtain a neat, solvent-free solid.
- Sample Dissolution: Dissolve the purified solid in deuterated chloroform (CDCl₃) or DMSO-d₆.
 - Reasoning: Deuterated solvents provide the necessary lock signal for the NMR spectrometer and prevent massive solvent proton interference that would obscure the analyte's signals.
- Data Acquisition (1H, 13C, and DEPT): Acquire 1D and 2D NMR spectra.
 - Reasoning: The N-oxidation causes a highly distinct downfield chemical shift of the protons and carbons immediately adjacent to the oxidized nitrogen on the piperazine ring. By comparing these shifts to a Certified Reference Material (CRM) of the parent olanzapine, the exact site of oxidation is unequivocally validated[5][8].



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Orthogonal analytical workflow for the isolation and identification of Olanzapine N-Oxide.

Regulatory & Quality Control Implications

Under ICH Q3A/Q3B guidelines, degradation products in new drug applications must be identified if they exceed the 0.1% threshold. Because Olanzapine N-Oxide is a primary degradant, stability-indicating assays must be explicitly validated for its detection. Quality Control (QC) laboratories must utilize verified CRMs, such as the Olanzapine Related Compound C USP Reference Standard, to prepare system suitability solutions. This ensures that the HPLC system has sufficient theoretical plates and resolution to separate the N-oxide from the parent API and other impurities like the thiolactam or lactam degradants[5].

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Sources

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